

# Sulforhodamine G purity purification protocol

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## Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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## Spectral Properties & Purity Specifications

Different suppliers report varying molecular weights and spectral characteristics for **Sulforhodamine G**. The table below summarizes these specifications for your reference.

Property	AAT Bioquest [1]	Biotium [2]	MedChemExpress [3]	FluoTechnik [4]
Molecular Weight	552.59	530.6	575.58	-
CAS Number	5873-16-5	5873-16-5	5873-16-5	5873-16-5
Excitation ( $\lambda_{Ex}$ )	531 nm	529 nm	-	532 nm
Emission ( $\lambda_{Em}$ )	552 nm	548 nm	-	552 nm
Absorbance ( $\lambda_{Abs}$ )	525 nm	-	-	-
Reported Purity	"Research Use Only"	-	-	Min. 75%
Solubility	Water	Water	-	~5 g/L

## Purification and Staining Protocol

One source provides a detailed methodology for using **Sulforhodamine G** as a fluorescent protein stain, which includes a purification step for the commercial dye [3]. The workflow involves preparing the protein sample, purifying the dye, and then performing the staining.

### Key Experimental Details:

- **Dye Purification:** The protocol specifies purifying commercial **Sulforhodamine G** (reported as 60% pure) using Reverse-Phase Chromatography. The critical step is collecting the fraction that shows an absorbance maximum at **528 nm** [3].
- **Staining Conditions:** Staining is performed in **35% methanol** with a **four-fold molar excess of dye to protein**, calculated based on an average protein molecular weight of 50 kDa. The entire process must be done in the dark to prevent photobleaching [3].
- **Visualization:** After staining and washing, proteins are visualized using a laser scanner at the appropriate wavelengths (e.g.,  $\lambda_{ex}=532$  nm for **Sulforhodamine G**) [3].

## Frequently Asked Questions

Here are answers to some common questions based on the available information.

**Q1: What is the typical purity of commercial Sulforhodamine G?** Purity can vary significantly by supplier. One manufacturer explicitly states a minimum purity of 75% [4], while another protocol mentions using a starting material that is 60% pure, thus requiring an in-lab purification step before use [3]. You should always check the Certificate of Analysis (COA) from your supplier.

**Q2: How should I store Sulforhodamine G?** For long-term stability, it is recommended to store the product under the recommended conditions in its Certificate of Analysis [3]. One supplier recommends freezing at  $< -15^{\circ}\text{C}$  and minimizing light exposure [1]. Another states it can be stored at **room temperature** [2]. Confirm the specific storage instructions for the product lot you purchase.

**Q3: How do I prepare a stock solution of Sulforhodamine G?** **Sulforhodamine G** is highly water-soluble [2] [1] [4]. For a stock solution, it is generally safe to use purified water. Note that one source reports a solubility limit of approximately **5 g/L** [4].

**Q4: Can I use Sulforhodamine G for cell tracing?** Yes. Its high water solubility and membrane-impermeant nature make it suitable as a **polar tracer** for studying cell morphology and neuronal communication [2]. It is also widely used in hydrological studies for mapping water flow [4].

## Troubleshooting Common Issues

- **Low Fluorescence Signal:** Ensure you are using the correct excitation and emission wavelengths (see the table above for reference values). Confirm that your dye solution is fresh and has been protected from light, as fluorescent compounds can photobleach.
- **High Background:** The staining protocol includes crucial washing steps with 35% methanol. Ensure you complete all four 15-minute washes to remove unbound dye effectively [3].
- **Inconsistent Staining Results:** If you are purifying the dye yourself, the critical factor is collecting the correct fraction during the Reverse-Phase Chromatography step, targeting the fraction with peak absorbance at 528 nm [3].

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## References

1. Sulforhodamine G \*CAS 5873-16-5\* [aatbio.com]
2. Sulforhodamine G [biotium.com]
3. Sulforhodamine G | Fluorescent Stain [medchemexpress.com]
4. Sulforhodamine G powder -Cl:45220 - FluoTechnik [fluotechnik.org]

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